

# 4,4'-Difluorobenzophenone safety data sheet and handling precautions

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## Compound of Interest

Compound Name: 4,4'-Difluorobenzophenone

Cat. No.: B049673

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## 4,4'-Difluorobenzophenone: A Technical Safety and Handling Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **4,4'-Difluorobenzophenone** (CAS No. 345-92-6). The information is compiled from various Safety Data Sheets (SDS) to ensure a thorough understanding of the potential hazards and the necessary safety measures required when working with this compound.

## Chemical and Physical Properties

**4,4'-Difluorobenzophenone** is a colorless solid organic compound.<sup>[1]</sup> It is commonly used as a precursor in the production of high-performance polymers like PEEK (polyetherether ketone).<sup>[1]</sup>

Property	Value	Reference
Molecular Formula	C13H8F2O	[2]
Molecular Weight	218.20 g/mol	[2][3]
Melting Point	105 - 106 °C	[4]
Boiling Point	200 °C	[5]
Appearance	Off-white powder/solid	[6]
CAS Number	345-92-6	[5][7]

## Hazard Identification and GHS Classification

**4,4'-Difluorobenzophenone** is considered a hazardous substance.[6] The GHS classification highlights its potential to cause acute and chronic health effects.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[3][8]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[3][7][8]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation[3][7][8]
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation[3][7]
Hazardous to the Aquatic Environment, Long-Term Hazard	2	H411: Toxic to aquatic life with long lasting effects[7][8][9]

Signal Word: Warning[5][10]

## Toxicological Information

The primary routes of exposure are inhalation, ingestion, and skin or eye contact.<sup>[5]</sup>

Exposure Route	Effects
Ingestion	Harmful if swallowed. <sup>[4][5]</sup> May cause gastrointestinal tract irritation. <sup>[11]</sup>
Inhalation	May cause respiratory tract irritation. <sup>[5][6][11]</sup>
Skin Contact	Causes skin irritation. <sup>[4][5][6]</sup>
Eye Contact	Causes serious eye irritation. <sup>[4][5][6]</sup>
Chronic Exposure	Long-term exposure to respiratory irritants may lead to airway diseases. <sup>[6]</sup>

## Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical to minimize exposure and ensure a safe working environment.

## Engineering Controls

- Ventilation: Use in a well-ventilated area.<sup>[4][6]</sup> Ensure good ventilation of the work station.<sup>[4]</sup> Appropriate exhaust ventilation should be provided where dust is formed.<sup>[9]</sup>
- Safety Equipment: Emergency eye wash fountains and safety showers should be readily available in the immediate vicinity of any potential exposure.<sup>[4]</sup>

## Personal Protective Equipment (PPE)

A comprehensive PPE program is mandatory when handling **4,4'-Difluorobenzophenone**.

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles or safety glasses with side-shields conforming to EN166 or OSHA's 29 CFR 1910.133.[4][9][11] A face shield may also be necessary.[4]
Skin Protection	Wear appropriate protective gloves (e.g., tested to EN 374 or US F739) and clothing to prevent skin exposure.[4][6][11]
Respiratory Protection	In case of inadequate ventilation or when workplace conditions warrant, use a NIOSH/MSHA approved respirator or a European Standard EN 149 compliant respirator.[4][9][11]
Footwear	Safety shoes are recommended.[4]

## General Hygiene and Handling Practices

- Avoid all personal contact, including inhalation.[6]
- Do not eat, drink, or smoke when using this product.[4][6]
- Wash hands thoroughly after handling.[4][11]
- Keep containers securely sealed when not in use.[6]
- Avoid formation and accumulation of dust.[6][9]
- Store in a cool, dry place in a tightly closed container.[11]
- Avoid contamination with oxidizing agents and strong reducing agents.[6][11]

## Emergency Procedures

### First-Aid Measures

Exposure Route	First-Aid Protocol
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Get immediate medical advice/attention.[4][9]
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Get medical attention. [4][5][9]
Skin Contact	Immediately remove all contaminated clothing. Wash skin with plenty of soap and water. Seek medical attention if irritation occurs.[4][6][9]
Eye Contact	Immediately flush eyes thoroughly with water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get immediate medical advice/attention. [4][9][11]

## Spills and Leaks

- Minor Spills: Clean up spills immediately.[6][11] Use dry clean-up procedures and avoid generating dust.[6] Sweep or vacuum up the material and place it in a clean, dry, sealable, labeled container for disposal.[6]
- Major Spills: Evacuate unnecessary personnel.[4] Alert emergency responders.[6] Control personal contact by wearing protective clothing.[6] Prevent spillage from entering drains or water courses.[6][8]

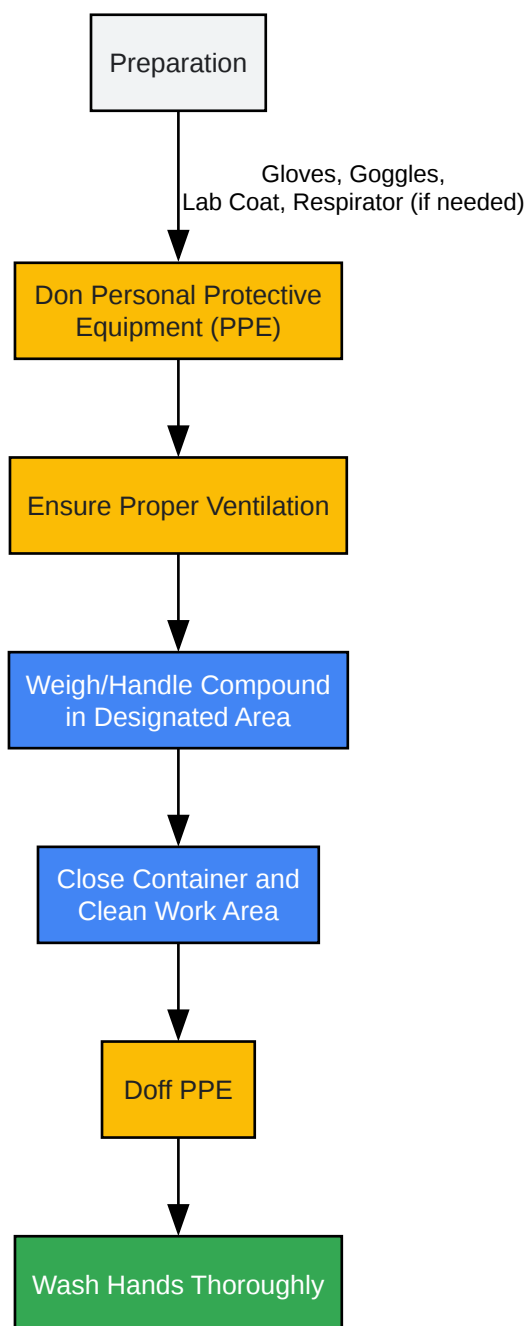
## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6][9]
- Specific Hazards: Thermal decomposition can generate carbon oxides and hydrogen fluoride.[4] Fine dust mixed with air can be an explosion hazard if ignited.[4][6]

- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.<sup>[5][9]</sup>

## Visualized Workflows

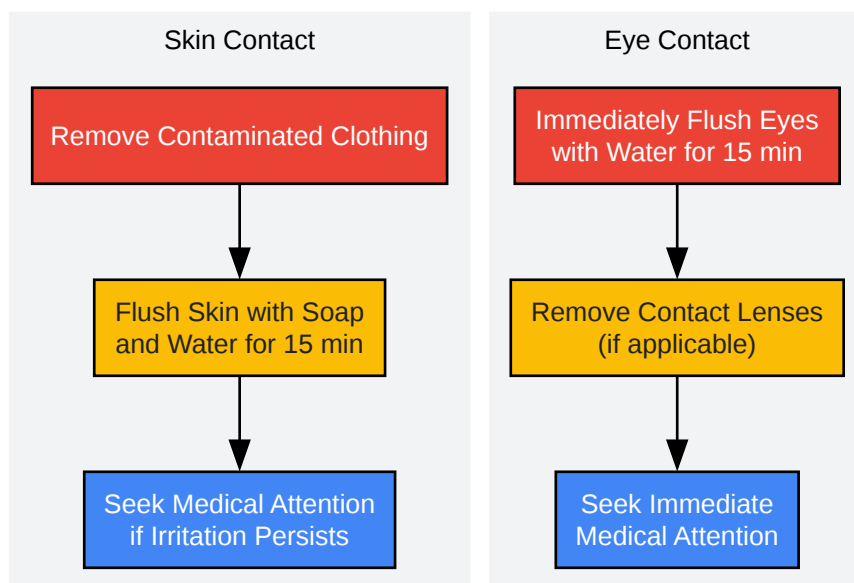
### Standard Handling Protocol



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Caption: Standard laboratory workflow for handling **4,4'-Difluorobenzophenone**.

## Emergency Response for Skin or Eye Contact



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Caption: First-aid procedures for skin and eye exposure.

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